

An In-depth Technical Guide to 4-Acetyl-L-phenylalanine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-Acetylphenyl)-2-aminopropanoic acid hydrochloride

Cat. No.: B590366

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and applications of 4-Acetyl-L-phenylalanine hydrochloride, a non-canonical amino acid increasingly utilized in protein engineering, chemical biology, and drug discovery.

Chemical Structure and Identification

4-Acetyl-L-phenylalanine hydrochloride is a derivative of the essential amino acid L-phenylalanine. It features an acetyl group at the para position of the phenyl ring, which introduces a unique keto functionality. The compound is typically supplied as a hydrochloride salt to enhance its stability and solubility.^[1]

Chemical Structure:

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	(2S)-3-(4-acetylphenyl)-2-aminopropanoic acid hydrochloride	[2]
CAS Number	20299-31-4	[2][3]
Molecular Formula	C11H14ClNO3	[2][4]
Molecular Weight	243.69 g/mol	[2]
Synonyms	p-Acetyl-L-phenylalanine HCl, L-4-Acetylphenylalanine HCl	[3][5]

Physicochemical Properties

The physicochemical properties of 4-Acetyl-L-phenylalanine hydrochloride are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

Table 2: Physicochemical Properties

Property	Value	Reference
Physical Form	White to light yellow powder/crystal	[5]
Purity	Typically ≥95%	[4]
Storage Temperature	4°C, stored under nitrogen	
Solubility	Enhanced solubility in aqueous solutions due to the hydrochloride salt	[1]

Spectroscopic Data

Detailed spectroscopic data is essential for the verification and characterization of 4-Acetyl-L-phenylalanine hydrochloride. While specific spectra for the hydrochloride salt are not readily

available in public databases, data for the closely related N-Acetyl-L-phenylalanine and the free base form of 4-Acetyl-L-phenylalanine can provide valuable reference points.

Table 3: Spectroscopic Data (Reference)

Technique	Compound	Key Peaks/Shifts	Reference
¹ H NMR	N-Acetyl-L-phenylalanine (500 MHz, H ₂ O)	δ (ppm): 7.36 (m, aromatic), 4.77 (m, α-H), 3.2 (m, β-H ₂), 2.0 (s, acetyl-H ₃)	[6][7]
¹³ C NMR	Phenylalanine (125 MHz, H ₂ O)	Aromatic carbons: ~127-136 ppm; C=O (carboxyl): ~174 ppm; Cα: ~56 ppm; Cβ: ~38 ppm	[8]
FT-IR	N-Acetyl-L-phenylalanine	ν (cm ⁻¹): ~3300 (N-H stretch), ~3000 (C-H stretch), ~1700 (C=O stretch, carboxyl), ~1650 (C=O stretch, amide), ~1600 (aromatic C=C)	[9][10]
Mass Spectrometry	N-Acetyl-L-phenylalanine (EI)	m/z: 207 (M ⁺), 162, 148, 120, 91	[11]

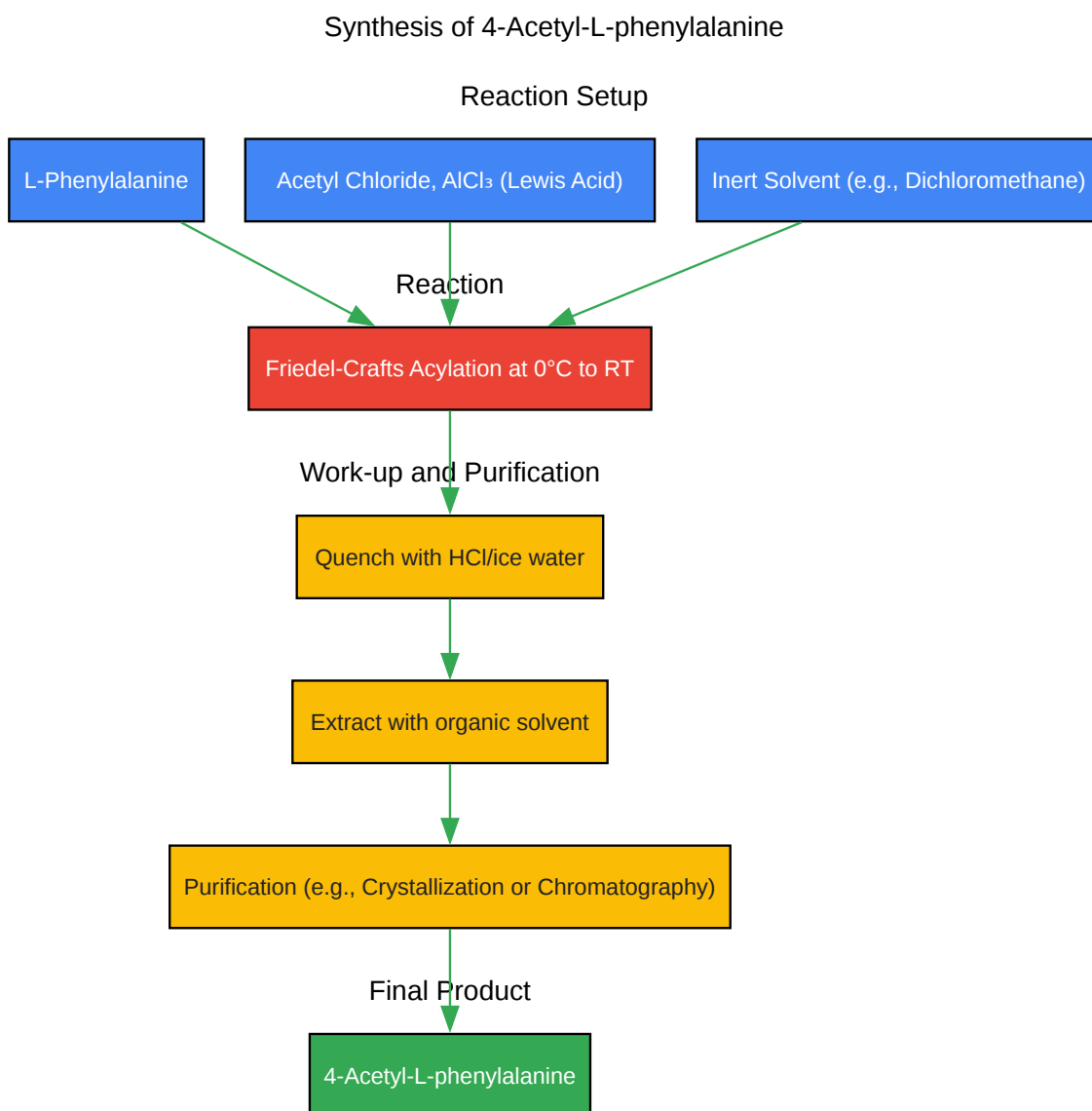
Note: The spectral data provided is for reference compounds. Researchers should perform their own analytical characterization for 4-Acetyl-L-phenylalanine hydrochloride.

Experimental Protocols

Synthesis of 4-Acetyl-L-phenylalanine

A common method for the synthesis of 4-Acetyl-L-phenylalanine is through the Friedel-Crafts acylation of L-phenylalanine. This reaction introduces the acetyl group to the aromatic ring. The general steps are outlined below.

Experimental Workflow: Synthesis via Friedel-Crafts Acylation



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Caption: A generalized workflow for the synthesis of 4-Acetyl-L-phenylalanine.

Detailed Protocol (General Procedure):

- **Reaction Setup:** In a round-bottomed flask under an inert atmosphere, suspend L-phenylalanine and a Lewis acid catalyst (e.g., aluminum chloride) in an anhydrous, inert solvent (e.g., dichloromethane).[\[12\]](#)[\[13\]](#)
- **Acylation:** Cool the mixture in an ice bath. Slowly add acetyl chloride to the suspension. After the addition, allow the reaction to warm to room temperature and stir until completion, which can be monitored by thin-layer chromatography.[\[12\]](#)
- **Quenching:** Carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.[\[12\]](#)
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent. Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., MgSO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by recrystallization or column chromatography.[\[14\]](#)
- **Hydrochloride Salt Formation:** To obtain the hydrochloride salt, the purified free amino acid can be dissolved in a suitable solvent and treated with a solution of hydrogen chloride.

Incorporation into Proteins

4-Acetyl-L-phenylalanine is incorporated into proteins at specific sites using amber codon suppression technology.[\[15\]](#) This involves an orthogonal tRNA/aminoacyl-tRNA synthetase (aaRS) pair that is specific for 4-Acetyl-L-phenylalanine and does not recognize any of the canonical amino acids.

Experimental Workflow: Protein Incorporation

Incorporation of 4-Acetyl-L-phenylalanine into Proteins

Genetic Engineering

Introduce Amber Codon (TAG) at desired site in gene of interest

Co-transform E. coli with:
1. Gene of interest plasmid
2. Orthogonal tRNA/aaRS plasmid

Cell Culture and Expression

Culture transformed E. coli in media supplemented with 4-Acetyl-L-phenylalanine

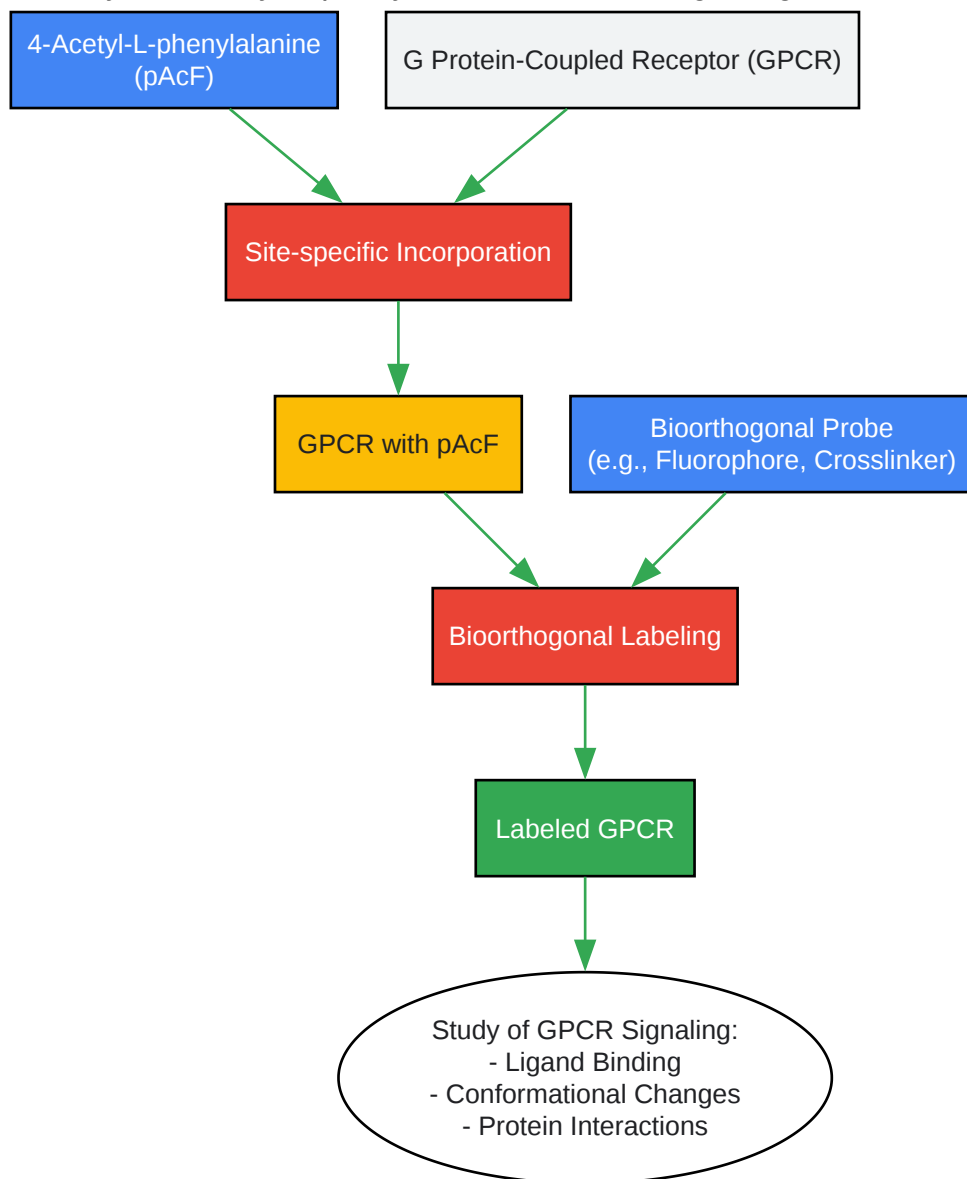
Induce protein expression

Protein Purification

Cell lysis

Purify the protein containing 4-Acetyl-L-phenylalanine

Utility of 4-Acetyl-L-phenylalanine in GPCR Signaling Research



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Acetyl-L-phenylalanine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590366#4-acetyl-l-phenylalanine-hydrochloride-structure-and-properties]

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